Application Note: Measuring Changes in Phosphatidylserine Levels with DS55980254

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Compound of Interest

Compound Name:	*DS55980254*
Cat. No.:	*B12379082*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed protocols and application notes for measuring changes in phosphatidylserine (PS) levels in response to treatment with **DS55980254**, a potent and selective inhibitor of phosphatidylserine synthase 1 (PTDSS1).

Introduction

Phosphatidylserine (PS) is a crucial phospholipid predominantly located in the inner leaflet of the plasma membrane in healthy eukaryotic cells.[1] Its externalization to the outer leaflet is a well-established hallmark of apoptosis, serving as an "eat-me" signal for phagocytes.[1] **DS55980254** is an orally active and selective inhibitor of PTDSS1, an enzyme responsible for the synthesis of intracellular phosphatidylserine.[2][3][4] By blocking PTDSS1, **DS55980254** can significantly alter cellular PS levels, impacting various cellular processes, including B cell receptor (BCR) signaling and inducing endoplasmic reticulum stress, which can lead to selective cancer cell death.[2][3][5]

This application note details several robust methods to quantify the effects of **DS55980254** on both total cellular PS levels and the externalization of PS during apoptosis. The protocols

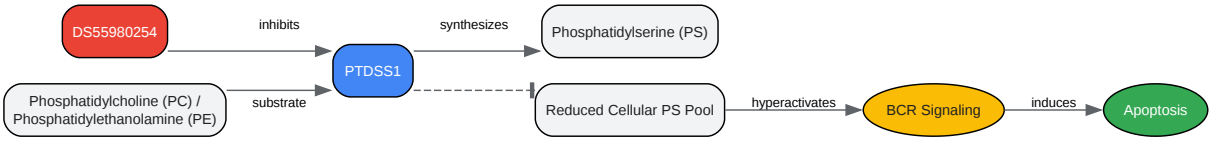
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provided herein are for flow cytometry-based Annexin V binding assays, mass spectrometry for lipidomic analysis, and a fluorometric enzymatic assay for total PS quantification.

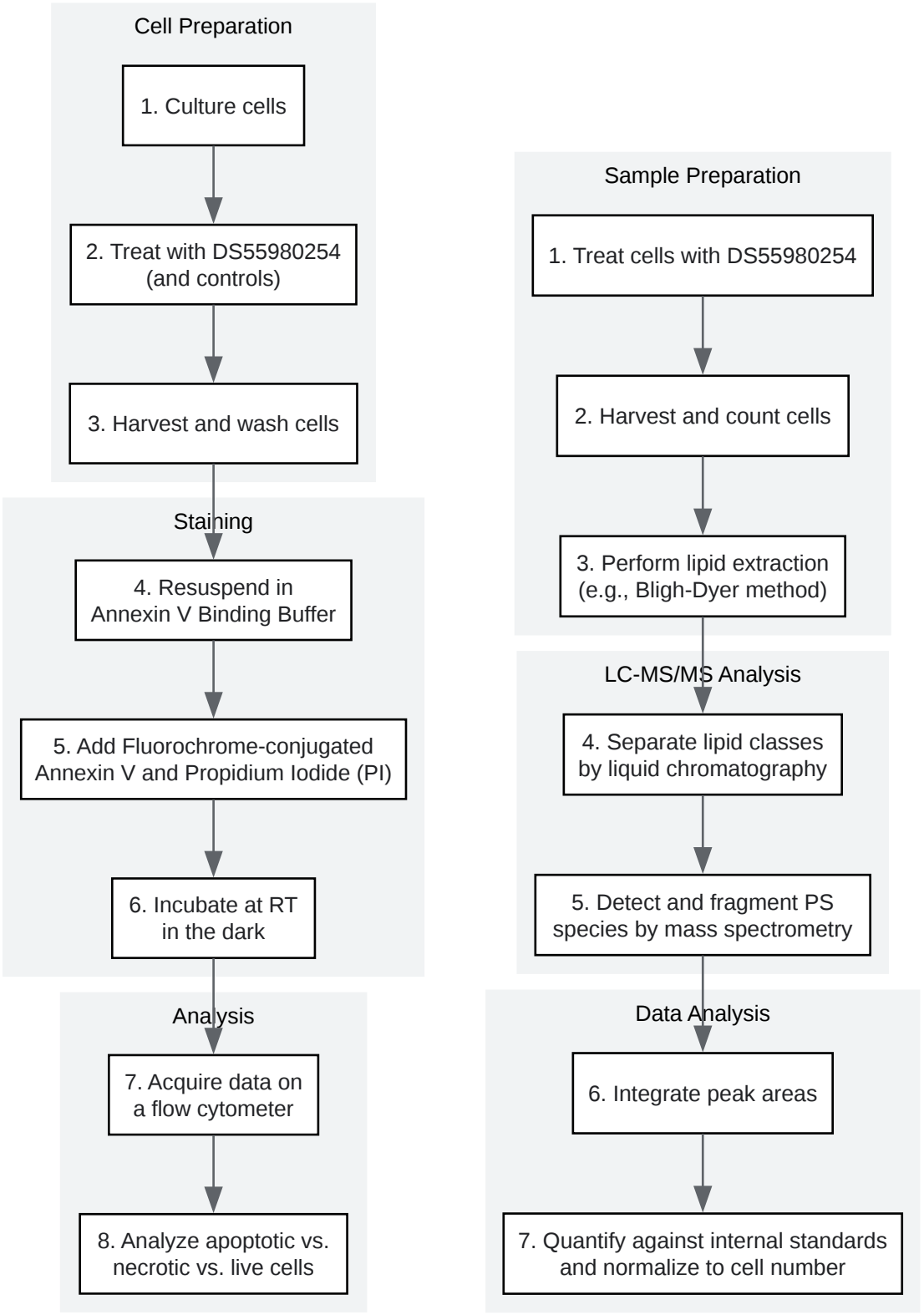
Signaling Pathway of PTDSS1 Inhibition by DS55980254

DS55980254 allosterically inhibits PTDSS1, which catalyzes the conversion of phosphatidylcholine (PC) or phosphatidylethanolamine (PE) to phosphatidylserine (PS).[2][6] This inhibition leads to a reduction in the cellular pool of PS. In certain cancer cells, such as B cell lymphoma, this disruption of the phospholipidome can lead to hyperactivation of the B cell receptor (BCR), increased intracellular calcium signaling, and ultimately, apoptosis.[5][7]

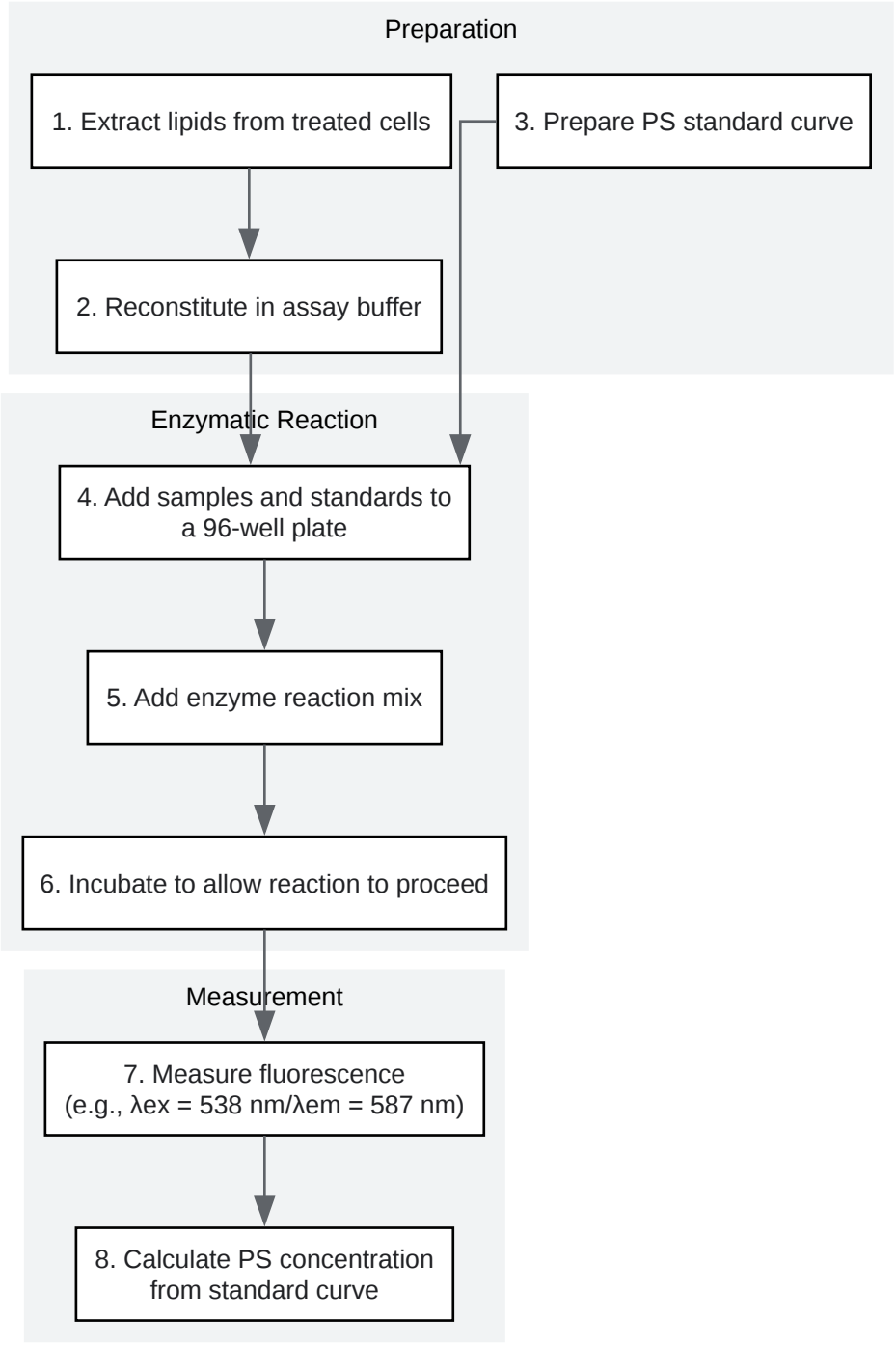
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